

Safety precautions and handling of 4-Azidophenacyl bromide

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Compound of Interest

Compound Name: 4-Azidophenacyl bromide

Cat. No.: B013498

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An In-Depth Technical Guide to the Safe Handling and Utilization of **4-Azidophenacyl Bromide**

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist Abstract

4-Azidophenacyl bromide (APB) is a hetero-bifunctional crosslinking agent of significant interest in chemical biology and drug development. Its utility is derived from its two reactive moieties: a phenacyl bromide group that can readily react with nucleophiles such as thiol groups, and a photoactivatable azide group that, upon irradiation, forms a highly reactive nitrene capable of inserting into C-H and N-H bonds.^[1] This dual reactivity makes it an invaluable tool for probing molecular interactions and forming covalent linkages. However, the inherent chemical properties that make APB a powerful research tool also necessitate a thorough understanding of its hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safe handling, storage, use, and disposal of **4-Azidophenacyl bromide**, grounded in established safety principles and technical expertise.

Understanding the Inherent Risks of 4-Azidophenacyl Bromide

The safe use of any chemical begins with a comprehensive understanding of its intrinsic properties and associated hazards. **4-Azidophenacyl bromide** is a flammable solid that can cause severe skin burns, eye damage, and may lead to allergic skin reactions or asthma-like symptoms if inhaled.[\[2\]](#)[\[3\]](#)[\[4\]](#)

The Energetic Azide Moiety

Organic azides are high-energy compounds due to the presence of the N≡N triple bond.[\[5\]](#)[\[6\]](#) This functional group can release a significant amount of energy and molecular nitrogen upon decomposition, which can be initiated by heat, light, friction, or shock.[\[7\]](#)[\[8\]](#) While **4-Azidophenacyl bromide** is not classified as a primary explosive, its azide group contributes to its overall instability, particularly at elevated temperatures.[\[7\]](#)

A crucial rule of thumb for assessing the stability of organic azides is the "Rule of Six," which suggests that there should be at least six carbon atoms for each energetic functional group (like an azide) to provide sufficient dilution and render the compound relatively safe.[\[8\]](#) **4-Azidophenacyl bromide**, with its eight carbon atoms and one azide group, generally meets this criterion for manageable stability under laboratory conditions. However, this does not eliminate the need for caution.

The Lachrymatory Phenacyl Bromide Moiety

Phenacyl bromides are known lachrymators, meaning they can cause irritation and tearing of the eyes.[\[9\]](#) This property, combined with its potential to cause severe skin burns, underscores the importance of avoiding direct contact and using appropriate personal protective equipment.[\[2\]](#)[\[4\]](#)

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. The classification for **4-Azidophenacyl bromide** is summarized in the table below.

Hazard Class	Category	Hazard Statement
Flammable Solids	1	H228: Flammable solid
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Skin Sensitization	1	H317: May cause an allergic skin reaction
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled

Data sourced from PubChem CID 92627 and other safety data sheets.[\[4\]](#)

Engineering Controls and Personal Protective Equipment (PPE): A Multi-Layered Defense

A robust safety strategy for handling **4-Azidophenacyl bromide** relies on a combination of engineering controls and appropriate personal protective equipment to minimize exposure.

Essential Engineering Controls

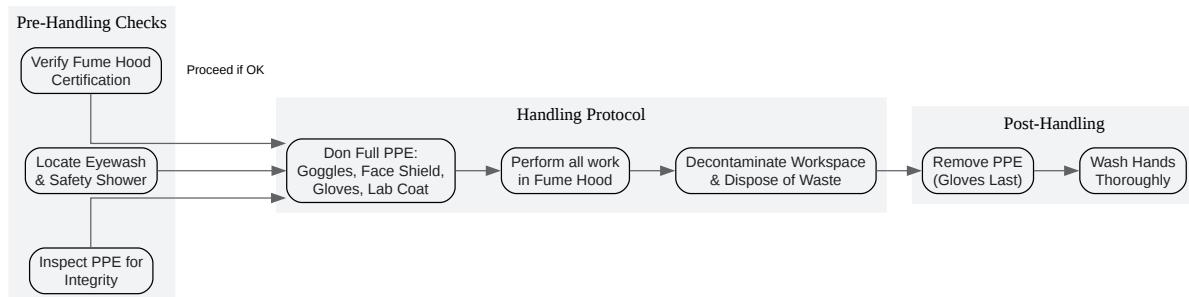
- Chemical Fume Hood: All manipulations of **4-Azidophenacyl bromide**, especially those involving weighing, transferring, or reactions, must be conducted in a certified chemical fume hood to prevent the inhalation of dust or vapors.[\[3\]](#)[\[10\]](#)
- Ventilation: Ensure adequate ventilation in the laboratory.[\[2\]](#)[\[10\]](#)
- Safety Shower and Eyewash Station: A readily accessible and tested safety shower and eyewash station are mandatory in any laboratory where this compound is handled.[\[3\]](#)

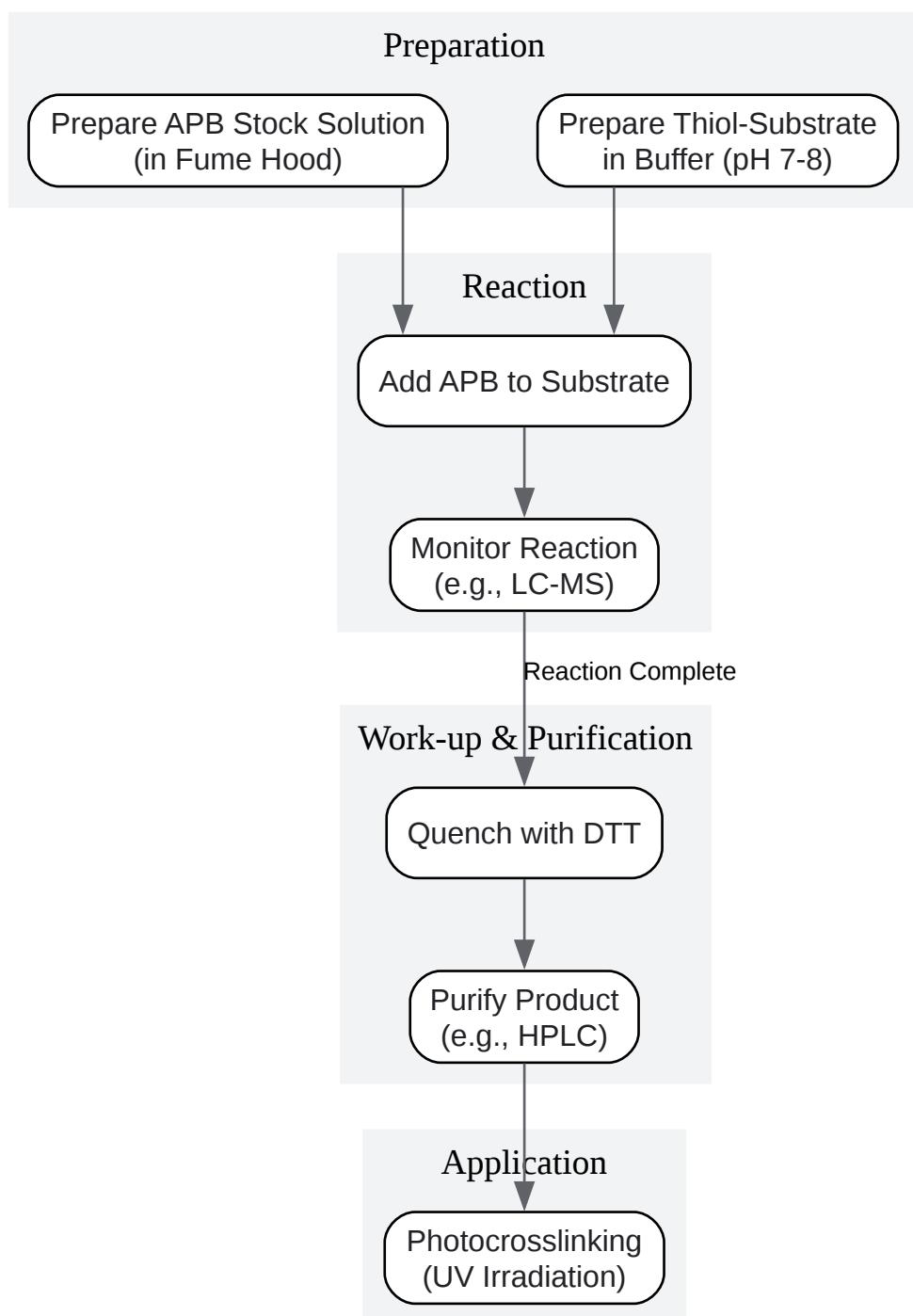
Mandatory Personal Protective Equipment (PPE)

The following PPE is required when handling **4-Azidophenacyl bromide**:

- Eye and Face Protection: Chemical safety goggles and a face shield are essential to protect against splashes and dust.[\[1\]](#)[\[3\]](#)

- Gloves: Chemically resistant gloves, such as nitrile or neoprene, must be worn.[3] Always inspect gloves for any signs of degradation or punctures before use and change them frequently.
- Protective Clothing: A flame-resistant lab coat should be worn and kept buttoned.[2]
- Respiratory Protection: In situations where dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved respirator may be necessary.[2][3]





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